

# Sodium Lauroyl Lactylate origin and derivation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lauroyl lactylate*

Cat. No.: *B12729394*

[Get Quote](#)

An In-depth Technical Guide on the Origin and Derivation of Sodium **Lauroyl Lactylate**

## Introduction

Sodium **Lauroyl Lactylate** (SLL) is an anionic surfactant and emulsifier extensively utilized in the cosmetic, personal care, and food industries.[1] It is prized for its natural origin, mildness, moisturizing properties, and excellent performance in stabilizing emulsions and generating foam.[2][3] Derived from renewable resources, it serves as an environmentally friendly alternative to traditional petroleum-based surfactants.[4][5] This technical guide provides a comprehensive overview of the origin, chemical derivation, key physicochemical properties, and analytical methodologies for Sodium **Lauroyl Lactylate**, intended for researchers, scientists, and drug development professionals.

## Origin and Derivation

Sodium **Lauroyl Lactylate** is not a naturally occurring substance but is derived from natural, renewable raw materials through a multi-step chemical synthesis process.[6][7]

## Raw Materials

The primary precursors for the synthesis of Sodium **Lauroyl Lactylate** are:

- Lauric Acid ( $C_{12}H_{24}O_2$ ): A saturated fatty acid that is predominantly sourced from the hydrolysis of coconut oil or palm kernel oil.[1][8]

- Lactic Acid ( $C_3H_6O_3$ ): An alpha-hydroxy acid (AHA) typically produced via the fermentation of sugars by microorganisms. The source of these sugars can be from milk (lactose) or other plant-based carbohydrates.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Sodium Hydroxide (NaOH): A strong base used as a neutralizing agent in the final step of the synthesis or as a reactant in an alternative pathway.[\[1\]](#)[\[2\]](#)

## Chemical Synthesis

The industrial production of Sodium **Lauroyl Lactylate** is primarily achieved through esterification followed by neutralization. Two common synthetic pathways are employed.

### Pathway 1: Direct Esterification

This pathway involves the direct reaction of lauric acid with lactic acid to form **lauroyl lactylate**, which is subsequently neutralized.

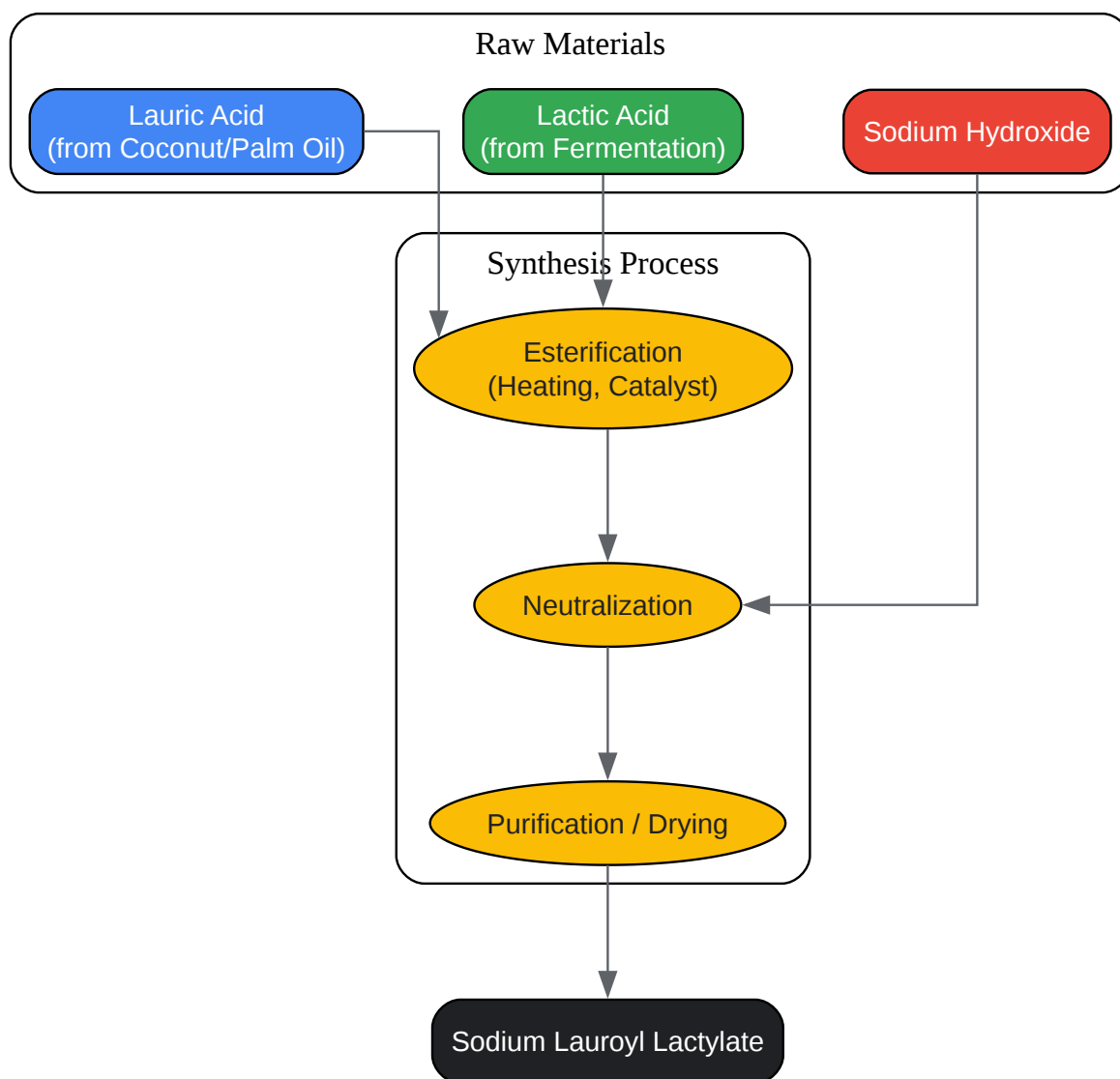
- Esterification: Lauric acid and lactic acid are heated together, typically at elevated temperatures (100°C to 250°C), often under a nitrogen atmosphere to prevent oxidative degradation.[\[10\]](#) This condensation reaction forms a mixture of **lauroyl lactylate** esters.
- Neutralization: The resulting acidic ester mixture is then neutralized with a stoichiometric amount of sodium hydroxide to form the final sodium salt, Sodium **Lauroyl Lactylate**.[\[2\]](#)[\[10\]](#)

### Pathway 2: Two-Step Synthesis via Sodium Lactate

This alternative method first creates sodium lactate, which then reacts with lauric acid.

- Sodium Lactate Formation: Lactic acid is first reacted with sodium hydroxide in an aqueous solution to produce sodium lactate.[\[10\]](#)[\[11\]](#)
- Esterification: The sodium lactate solution is heated to high temperatures (typically 190°C to 210°C) to remove water.[\[10\]](#)[\[11\]](#) Lauric acid is then added, and the esterification reaction proceeds.[\[10\]](#) A catalyst, such as excess sodium hydroxide, may be used.[\[11\]](#) The reaction is often conducted under vacuum in the later stages to drive the reaction to completion by removing water, a byproduct.[\[11\]](#)[\[12\]](#)

The following diagram illustrates the general workflow for the synthesis of Sodium **Lauroyl Lactylate**.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for Sodium **Lauroyl Lactylate**.

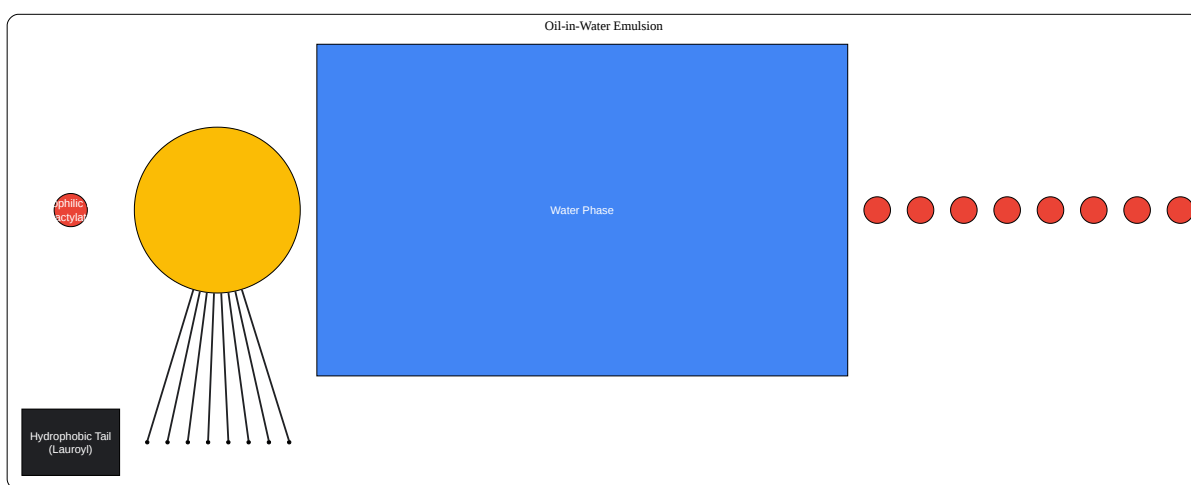
## Physicochemical Properties

The functional performance of Sodium **Lauroyl Lactylate** in various applications is dictated by its physicochemical properties. Key quantitative data are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C <sub>18</sub> H <sub>31</sub> NaO <sub>6</sub>	[13]
Molecular Weight	~366.4 g/mol	[14]
CAS Number	13557-75-0	[14]
Appearance	White to off-white waxy solid or paste	[8][13]
HLB Value	~14.4	[1][8][11]
Acid Value	50 - 110 mg KOH/g	[1][8][15]
Saponification Value	175 - 320 mg KOH/g	[1][8]
pH (Aqueous Solution)	5.0 - 7.0	[1][6]
Critical Micelle Conc. (CMC)	~0.7 mM (in PBS)	[16]
Solubility	Water dispersible, Soluble in oils	[1][13]

## Mechanism of Action: Emulsification

As a surfactant, Sodium **Lauroyl Lactylate**'s primary mechanism of action is the reduction of interfacial tension between immiscible liquids, such as oil and water.[17] Its molecular structure is amphiphilic, containing a hydrophobic (lipophilic) lauroyl tail and a hydrophilic lactylate headgroup.[3] When added to an oil-in-water mixture, the molecules orient themselves at the interface, with the hydrophobic tails penetrating the oil droplets and the hydrophilic heads remaining in the continuous water phase. This arrangement stabilizes the emulsion by forming a protective barrier around the oil droplets, preventing them from coalescing.



[Click to download full resolution via product page](#)

Caption: SLL molecules at an oil-water interface, stabilizing an emulsion.

## Experimental Protocols: Quality Control

Ensuring the purity and quality of Sodium **Lauroyl Lactylate** is critical for its performance and safety. Standard analytical methods are employed for its characterization.

## Protocol for Determination of Acid Value

The acid value is a measure of the free carboxylic acids present in the sample.

- **Sample Preparation:** Accurately weigh approximately 1-2 g of the Sodium **Lauroyl Lactylate** sample into a 250 mL Erlenmeyer flask.
- **Dissolution:** Add 50 mL of neutralized ethanol (or a suitable solvent mixture) and warm gently if necessary to dissolve the sample completely.
- **Titration:** Add a few drops of phenolphthalein indicator solution. Titrate the solution with a standardized 0.1 N potassium hydroxide (KOH) or sodium hydroxide (NaOH) solution until a faint pink color persists for at least 30 seconds.
- **Calculation:** The acid value is calculated using the following formula: Acid Value (mg KOH/g) =  $(V \times N \times 56.1) / W$  Where:
  - V = Volume of KOH/NaOH solution used in mL
  - N = Normality of the KOH/NaOH solution
  - 56.1 = Molecular weight of KOH
  - W = Weight of the sample in grams

## Protocol for Determination of Saponification Value

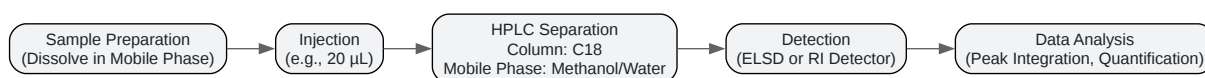
The saponification value is a measure of the total free and esterified acids.

- **Sample Preparation:** Accurately weigh approximately 1 g of the sample into a 250 mL flask with a reflux condenser.
- **Reaction:** Add 25.0 mL of 0.5 N alcoholic potassium hydroxide solution. Attach the condenser and reflux the mixture gently for 60 minutes.

- Titration: Allow the flask to cool slightly and add a few drops of phenolphthalein indicator. Titrate the hot solution immediately with standardized 0.5 N hydrochloric acid (HCl).
- Blank Determination: Perform a blank titration simultaneously, following the same procedure but omitting the sample.
- Calculation: The saponification value is calculated as follows: Saponification Value (mg KOH/g) =  $((B - S) \times N \times 56.1) / W$  Where:
  - B = Volume of HCl used for the blank in mL
  - S = Volume of HCl used for the sample in mL
  - N = Normality of the HCl solution
  - 56.1 = Molecular weight of KOH
  - W = Weight of the sample in grams

## Chromatographic Analysis (General Workflow)

High-Performance Liquid Chromatography (HPLC) is often used to assess the purity and composition of Sodium **Lauroyl Lactylate**.<sup>[3]</sup>



[Click to download full resolution via product page](#)

Caption: General workflow for HPLC analysis of Sodium **Lauroyl Lactylate**.

## Conclusion

Sodium **Lauroyl Lactylate** is a high-performance, naturally-derived ingredient whose synthesis from lauric and lactic acids is well-established. Its amphiphilic nature governs its functionality as a potent emulsifier and surfactant. The quantitative parameters, including HLB, acid value, and CMC, provide a framework for its effective application in complex formulations. Adherence to

standardized analytical protocols is essential for ensuring the quality, consistency, and safety of this versatile ingredient in research, drug development, and commercial products.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium Lauroyl Lactylate in Cosmetics & Personal Care Products [periodical.knowde.com]
- 2. ru.unilongindustry.com [ru.unilongindustry.com]
- 3. Sodium Lauroyl Lactylate | High-Purity Reagent [benchchem.com]
- 4. Sodium Lauroyl Lactylate | Cosmetic Ingredients Guide [ci.guide]
- 5. ewg.org [ewg.org]
- 6. China Sodium Lauroyl Lactylate with CAS 13557-75-0 factory and manufacturers | Unilong [unilongmaterial.com]
- 7. Sodium Lauroyl Lactylate — Kanten Solutions [kantensolutions.com]
- 8. ingredientstodiefor.com [ingredientstodiefor.com]
- 9. paulaschoice-eu.com [paulaschoice-eu.com]
- 10. cir-safety.org [cir-safety.org]
- 11. You are being redirected... [ingredientstodiefor.com]
- 12. CN104326908A - Preparation method of sodium lauroyl lactate - Google Patents [patents.google.com]
- 13. specialchem.com [specialchem.com]
- 14. Sodium Lauroyl Lactylate | C18H31NaO6 | CID 23674328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. chemistryconnection.com [chemistryconnection.com]
- 16. Unraveling Membrane-Disruptive Properties of Sodium Lauroyl Lactylate and Its Hydrolytic Products: A QCM-D and EIS Study - PMC [pmc.ncbi.nlm.nih.gov]
- 17. cosmileeurope.eu [cosmileeurope.eu]



- To cite this document: BenchChem. [Sodium Lauroyl Lactylate origin and derivation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12729394#sodium-lauroyl-lactylate-origin-and-derivation]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)